

Preparation of N-tetradecanoyl-L-Homoserine Lactone Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-tetradecanoyl-L-Homoserine Lactone*

Cat. No.: B563324

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Introduction

N-tetradecanoyl-L-Homoserine Lactone (C14-HSL) is a key N-acyl homoserine lactone (AHL) signaling molecule involved in bacterial quorum sensing. Quorum sensing is a cell-to-cell communication mechanism that allows bacteria to coordinate gene expression based on population density.[1][2] C14-HSL, a long-chain AHL, plays a crucial role in regulating various bacterial behaviors, including biofilm formation, virulence factor production, and motility.[3][4] Accurate and consistent preparation of C14-HSL stock solutions is critical for obtaining reliable and reproducible results in experimental settings. This document provides detailed protocols for the preparation, storage, and handling of C14-HSL stock solutions.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for the preparation of **N-tetradecanoyl-L-Homoserine Lactone** stock solutions.

Parameter	Value	Solvents	Notes
Molecular Weight	311.46 g/mol [5]	-	
Solubility	~30 mg/mL[3]	Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	Long-chain AHLs have lower solubility in aqueous solutions.
~10 mg/mL[3]	Phosphate-Buffered Saline (PBS, pH 7.2) [3]	Aqueous solutions are not recommended for long-term storage.[1]	
Recommended Solvents	DMSO, DMF	Ethanol and other primary alcohols are not recommended as they can open the lactone ring.[6]	
Storage Temperature	-20°C (long-term)[3][5][7]	For stock solutions in organic solvents.	Aliquoting is recommended to avoid repeated freeze-thaw cycles.
-80°C (extended long-term)[8]	For stock solutions in organic solvents.		
Stability	≥ 4 years[3]	When stored properly as a powder or in an appropriate organic solvent at -20°C.	

Experimental Protocols

Materials

- **N-tetradecanoyl-L-Homoserine Lactone** (powder)
- Anhydrous Dimethyl sulfoxide (DMSO), sterile-filtered
- Anhydrous Dimethylformamide (DMF), sterile-filtered

- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Sterile, disposable syringe filters (0.22 μ m, PTFE membrane recommended for organic solvents)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **N-tetradecanoyl-L-Homoserine Lactone** in DMSO.

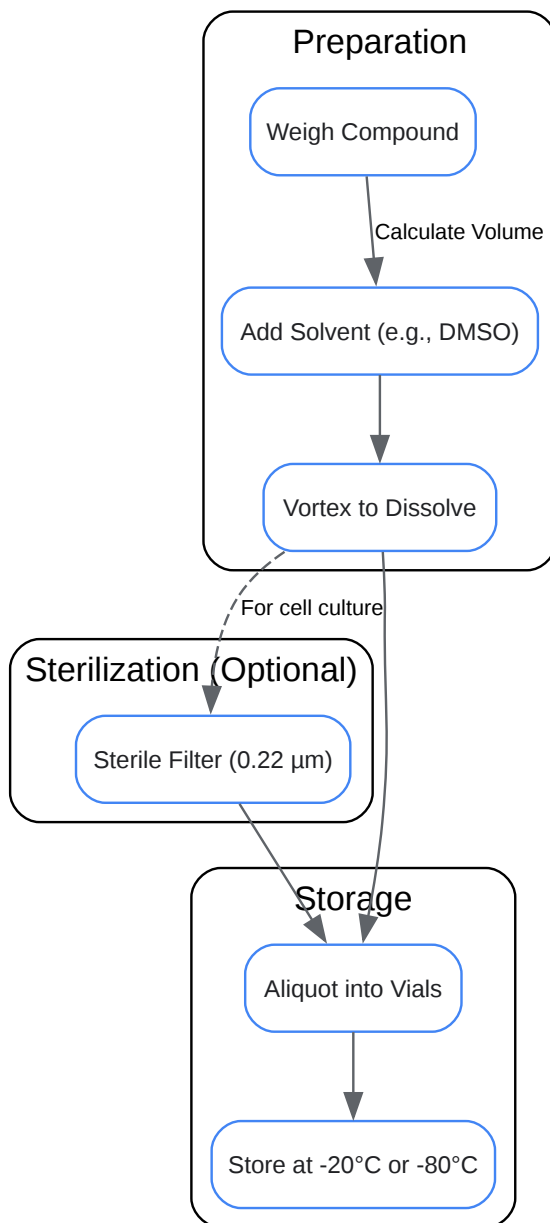
- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Place a sterile, empty microcentrifuge tube on the balance and tare to zero.
- Weighing the Compound:
 - Carefully weigh the desired amount of **N-tetradecanoyl-L-Homoserine Lactone** powder into the tared tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.115 mg of the compound (Molecular Weight = 311.46 g/mol).
- Dissolving the Compound:
 - Add the appropriate volume of sterile-filtered, anhydrous DMSO to the tube containing the powder. For a 10 mM solution from 3.115 mg, add 1 mL of DMSO.
 - Close the tube tightly and vortex thoroughly for at least 1-2 minutes to ensure the compound is completely dissolved. Gentle warming in a 37°C water bath can aid in solubilization if necessary, but avoid excessive heat.

- Sterile Filtration (Optional but Recommended for Cell Culture):
 - If the stock solution will be used in cell culture experiments, sterile filtration is recommended.
 - Draw the solution into a sterile syringe.
 - Attach a 0.22 μm sterile syringe filter (PTFE membrane) to the syringe.
 - Dispense the solution through the filter into a new sterile, amber microcentrifuge tube or vial. This step helps to remove any potential microbial contaminants.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile, amber microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for long-term storage. For extended storage (months to years), -80°C is recommended.[8]

Diagrams

Experimental Workflow for Stock Solution Preparation

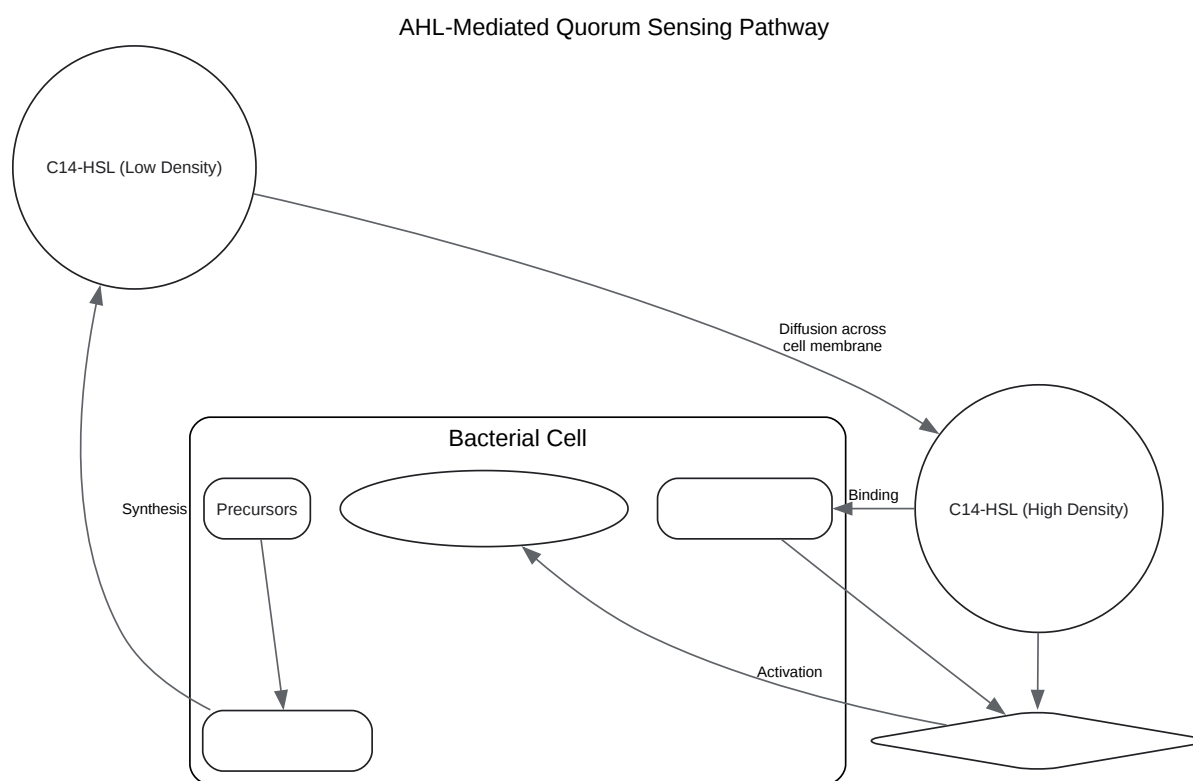
Workflow for N-tetradecanoyl-L-Homoserine Lactone Stock Solution Preparation



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Caption: Workflow for **N-tetradecanoyl-L-Homoserine Lactone** Stock Solution Preparation.

Signaling Pathway of N-tetradecanoyl-L-Homoserine Lactone in Quorum Sensing



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Caption: AHL-Mediated Quorum Sensing Pathway.

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